

# Chemical properties and structure elucidation of α-Damascone

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An In-depth Technical Guide to the Chemical Properties and Structure Elucidation of  $\alpha$ -Damascone

For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

 $\alpha$ -Damascone is a C13 norterpenoid and a member of the damascone family of aromatic ketones, highly valued in the fragrance and flavor industries for its complex and potent rose-like, fruity aroma.[1] First identified as a key aroma component in Bulgarian rose oil (Rosa damascena), it is now primarily produced synthetically to meet commercial demand.[1][2] This technical guide provides a comprehensive overview of the chemical properties of  $\alpha$ -Damascone and the key analytical techniques employed in its structure elucidation. Detailed experimental protocols and visual diagrams are included to facilitate a deeper understanding for research and development professionals.

# **Chemical and Physical Properties**

α-Damascone is a colorless to pale yellow liquid characterized by a strong, multifaceted odor profile described as floral-fruity, with notes of rose, apple, and honey, as well as tobacco-like and green undertones.[1] Its chemical identifiers and physical properties are summarized in the tables below.

### **Table 1: Chemical Identification of α-Damascone**



Identifier	Value
IUPAC Name	(E)-1-(2,6,6-trimethylcyclohex-2-en-1-yl)but-2-en-1-one[3]
Synonyms	alpha-Damascone, 1-(2,6,6-trimethyl-2-cyclohexen-1-yl)-2-buten-1-one[1]
CAS Number	43052-87-5[1]
Molecular Formula	C13H20O[3][4]
Molecular Weight	192.30 g/mol [1][4]
FEMA Number	3420[1]

# **Table 2: Physical and Chemical Properties of α-**

**Damascone** 

Property	Value
Appearance	Colorless to pale yellow liquid[1][5]
Purity by GC	≥ 95% (Sum of Isomers)[3]
Boiling Point	267.13 °C[3]
Flash Point	> 93.33 °C[3][6]
Density	~0.928 - 0.938 g/mL[3][7]
Refractive Index (@ 20°C)	1.492 - 1.500[3][5][6]
Solubility	Soluble in ethanol and essential oils; insoluble in water[3][7]

# **Structure Elucidation**

The definitive structure of  $\alpha$ -Damascone has been established through a combination of chemical synthesis and modern spectroscopic techniques. The elucidation process confirms the presence of an  $\alpha,\beta$ -unsaturated ketone functional group and a 2,6,6-trimethyl-2-cyclohexen-1-yl ring system.[1]



# **Spectroscopic Analysis**

Spectroscopic methods are fundamental to confirming the molecular structure of  $\alpha$ -Damascone. The primary techniques used are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

<sup>1</sup>H and <sup>13</sup>C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of the molecule.

Table 3: NMR Spectral Data for α-Damascone in CDCl₃[8][9]

<sup>1</sup> H NMR (500 MHz, CDCl <sub>3</sub> ) δ (ppm)	<sup>13</sup> C NMR (125 MHz, CDCl₃) δc (ppm)
6.85 (m, 1H)	201.6
6.30 (d, J = 15.4 Hz, 1H)	141.6
5.59 (m, 1H)	131.6
2.88 (s, 1H)	129.9
2.07 (dt, J = 20.3, 15.3 Hz, 2H)	122.9
1.87 (t, J = 11.4 Hz, 3H)	60.7
1.68 (m, 1H)	31.8
1.54 (m, 3H)	30.7
1.14 (dt, J = 19.8, 10.0 Hz, 1H)	27.4
0.93 (s, 3H)	27.3
0.84 (s, 3H)	22.6
22.0	
17.5	_

The <sup>1</sup>H NMR spectrum confirms the presence of vinylic protons in the butenone side chain and the cyclohexene ring. The <sup>13</sup>C NMR spectrum shows a characteristic peak for the ketone carbonyl carbon at 201.6 ppm and signals for the olefinic carbons.[8][9]



Mass spectrometry is used to determine the molecular weight and fragmentation pattern of  $\alpha$ -Damascone. Under Electrospray Ionization (ESI), the molecule is typically observed as the molecular ion [M]<sup>+</sup> at m/z 192, corresponding to its molecular formula C<sub>13</sub>H<sub>20</sub>O.[8][9] Gas Chromatography-Mass Spectrometry (GC-MS) is also widely used for its analysis.[7]

# **Experimental Protocols**

The structure of  $\alpha$ -Damascone is often confirmed through its synthesis from readily available starting materials like  $\alpha$ -ionone.[8][9]

# Synthesis of $\alpha$ -Damascone from $\alpha$ -lonone

A recently developed synthetic route involves four main steps: oximization, epoxidation, dehydration, and reduction.[8][9]

#### Protocol:

- Oximization of α-Ionone: α-Ionone is reacted with hydroxylamine hydrochloride and sodium acetate in an ethanol/water solution. The mixture is stirred for 4 hours at 55°C. After cooling and extraction with ethyl acetate, the product, α-ionone oxime, is obtained.[8]
- Epoxidation of α-Ionone Oxime: The α-ionone oxime is dissolved in water with a phase-transfer catalyst (CTAOH). Hydrogen peroxide and lithium hydroxide are added at a temperature below 15°C. The reaction proceeds for 15 hours, followed by extraction with dichloromethane to yield the epoxide.[8]
- Dehydration to Isoxazole: The epoxide is dissolved in cyclohexane, and hydrochloric acid is added dropwise at 35°C. The mixture is refluxed for 6 hours. After neutralization and extraction, the α-ionone isoxazole is obtained.[8][9]
- Reduction to α-Damascone: The isoxazole derivative is dissolved in cyclohexane and absolute ethanol. Sodium metal is added at 35°C, and the mixture is refluxed for 8 hours. After quenching with aqueous ammonium chloride and extraction, the crude product is purified by distillation to yield α-Damascone.[8][9]

### **NMR Sample Preparation and Analysis**

Protocol:



- Sample Preparation: Dissolve approximately 5-10 mg of purified α-Damascone in ~0.6 mL of deuterated chloroform (CDCl<sub>3</sub>) containing tetramethylsilane (TMS) as an internal standard.
- Data Acquisition: Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra on a 500 MHz (or higher) spectrometer.
  Standard pulse programs are used for both one-dimensional and, if necessary, two-dimensional (e.g., COSY, HSQC) experiments to confirm assignments.

### **Visualizations**

### Molecular Structure of α-Damascone

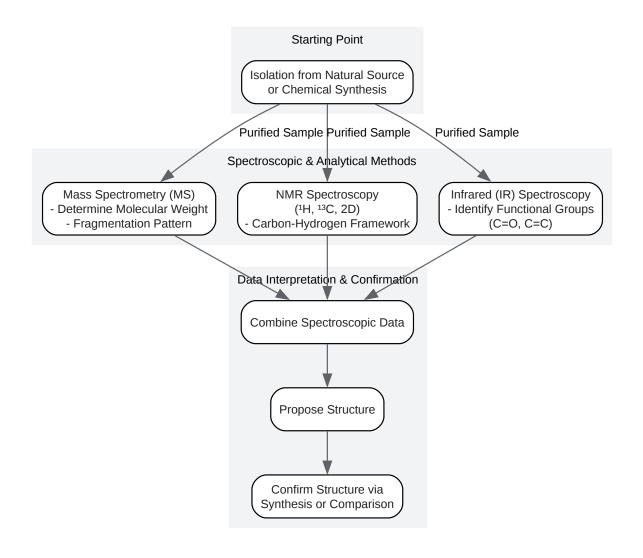
The following diagram illustrates the chemical structure of  $\alpha$ -Damascone, highlighting its key functional components.

Caption: Molecular structure of  $\alpha$ -Damascone with key functional groups.

### **Workflow for Structure Elucidation**

The logical process for elucidating the structure of a novel or synthesized compound like  $\alpha$ Damascone is outlined below.





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Caption: Logical workflow for the structure elucidation of  $\alpha$ -Damascone.

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